

Solubility of 3-(2-Hydroxyethyl)-1,1-dimethylurea: Technical Analysis & Characterization Guide

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Compound of Interest

Compound Name: 3-(2-Hydroxyethyl)-1,1-dimethylurea
CAS No.: 65869-66-1
Cat. No.: B3055620

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Executive Summary

3-(2-Hydroxyethyl)-1,1-dimethylurea (CAS: 65869-66-1) is a bifunctional urea derivative characterized by a hydrophilic hydroxyethyl tail and a hydrophobic dimethyl head.^[1] This hybrid structure imparts a unique amphiphilic solubility profile, making it highly soluble in protic solvents (water, alcohols) and polar aprotic solvents (DMSO, DMF), while exhibiting limited solubility in non-polar hydrocarbons. This guide provides a theoretical solubility landscape, thermodynamic analysis, and a validated experimental protocol for researchers characterizing this compound for pharmaceutical or industrial applications.

Compound Profile & Physicochemical Basis^{[2][3][4]} ^{[5][6][7][8]}

The solubility behavior of **3-(2-Hydroxyethyl)-1,1-dimethylurea** is governed by the competition between its hydrogen-bonding domains and its hydrophobic alkyl substituents.

Structural Analysis[5]

- Chemical Name: **3-(2-Hydroxyethyl)-1,1-dimethylurea**[1][2]

- CAS Number: 65869-66-1[1]

- Molecular Formula:

[3][4][5]

- Molecular Weight: 132.16 g/mol

- Key Functional Groups:

- Urea Core (

): Acts as a rigid, planar scaffold capable of dual H-bond acceptance (carbonyl oxygen) and donation (amide nitrogen).

- Hydroxyethyl Group (

): A primary alcohol moiety that significantly enhances water solubility through H-bond donation and acceptance.

- Dimethyl Group (

): A hydrophobic domain that disrupts crystal lattice packing (lowering melting point relative to unsubstituted urea) and improves solubility in organic media.

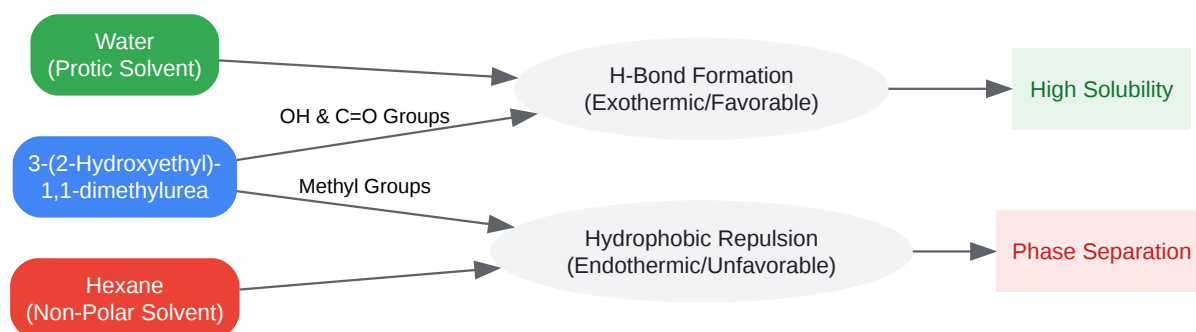
Predicted Solubility Landscape

Based on Structure-Property Relationships (SPR) and data from homologous compounds (e.g., Hydroxyethyl Urea, 1,1-Dimethylurea), the solubility profile is categorized as follows:

Solvent Class	Representative Solvents	Solubility Prediction	Mechanistic Driver
Protic Polar	Water, Methanol, Ethanol	High	Strong H-bond network formation between solvent OH groups and solute C=O/OH groups.
Aprotic Polar	DMSO, DMF, Acetone	High	Dipole-dipole interactions; solvation of the urea core.
Ethers/Esters	THF, Ethyl Acetate	Moderate	Limited H-bonding; solubility driven by van der Waals forces and polarity.
Non-Polar	Hexane, Toluene	Low	Dominance of hydrophobic effect; high energy cost to solvate polar urea core.

Solute-Solvent Interaction Dynamics

The dissolution process is driven by the formation of a solvation shell. The diagram below illustrates the competing interactions that determine solubility.



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Figure 1: Mechanistic pathways determining solubility in polar vs. non-polar solvents.

Thermodynamic Framework

To rigorously quantify solubility, researchers must determine the thermodynamic parameters of dissolution. The solubility (

, mole fraction) as a function of temperature (

) is typically modeled using the Modified Apelblat Equation:

Where

,

, and

are empirical constants derived from experimental data.

Thermodynamic Parameters

From the solubility data, the standard enthalpy (

), entropy (

), and Gibbs free energy (

) of dissolution can be calculated:

- (Enthalpy): Typically positive (endothermic) for urea derivatives in water/alcohols, indicating that energy is required to break the solute's crystal lattice.
- (Entropy): Typically positive, driving the dissolution process as the ordered crystal structure breaks down into a disordered solution.
- (Gibbs Energy): Must be negative for spontaneous dissolution.

Experimental Protocol: Laser Dynamic Method

For precise solubility determination, the Laser Dynamic Method is the gold standard. It eliminates visual subjectivity by detecting the exact moment of crystal disappearance via laser transmittance.

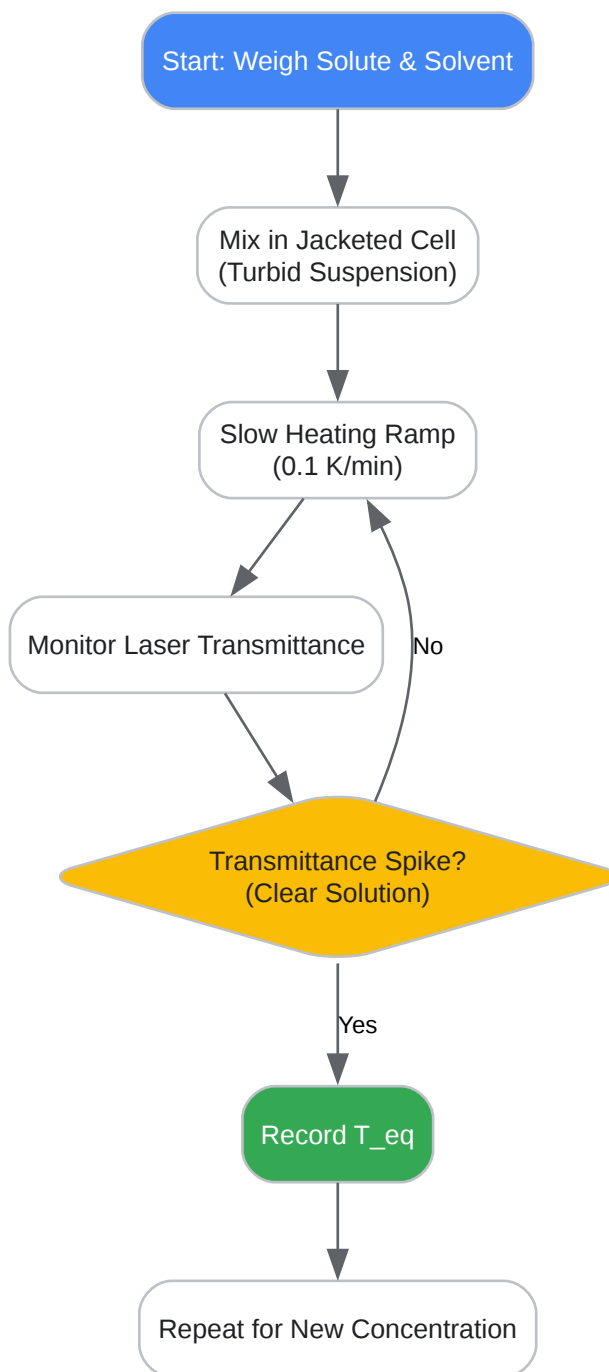
Required Equipment

- Jacketed glass equilibrium cell (50-100 mL).
- Thermostatic water bath (Control precision K).
- Laser source (e.g., He-Ne or simple red diode).
- Light intensity sensor/photodetector.
- Magnetic stirrer.

Step-by-Step Methodology

- Preparation: Weigh a precise mass of **3-(2-Hydroxyethyl)-1,1-dimethylurea** () and solvent () into the equilibrium cell.
- Equilibration: Set the water bath temperature slightly below the expected dissolution point. Stir continuously.
- Heating Ramp: Slowly increase the temperature (e.g., 0.1 K/min) while monitoring laser transmittance through the solution.
 - Initial State: Suspension is turbid; laser transmittance is low/scattering is high.
- Detection: As the final crystal dissolves, the solution becomes clear, and laser transmittance spikes sharply to a maximum stable value.
- Recording: Record this temperature as the saturation temperature () for the known mole fraction.

- Replication: Repeat with varying solute/solvent ratios to construct the full solubility isotherm.



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Figure 2: Workflow for the Laser Dynamic Solubility Measurement.

Applications & Implications

Understanding the solubility of **3-(2-Hydroxyethyl)-1,1-dimethylurea** is critical for:

- **Pharmaceutical Synthesis:** Used as an intermediate in the synthesis of nitrosoarene antineoplastic agents. High solubility in organic solvents (DCM, Ethanol) facilitates reaction kinetics.
- **Formulation Stability:** In cosmetic or agrochemical formulations, it may act as a humectant or stabilizer. Its water solubility ensures compatibility with aqueous delivery systems.
- **Process Design:** Solubility data allows engineers to design crystallization processes for purification (e.g., cooling crystallization from ethanol).

References

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